

# The Hygroscopic Nature of Formamidine Hydrochloride: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Formamidine hydrochloride*

Cat. No.: *B031339*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Formamidine hydrochloride** (FA-HCl) is a versatile compound with significant applications in pharmaceuticals, material science, and organic synthesis.<sup>[1][2]</sup> Its inherent hygroscopicity, the tendency to attract and absorb moisture from the atmosphere, is a critical physicochemical property that profoundly influences its stability, handling, and performance.<sup>[3][4]</sup> This technical guide provides a comprehensive overview of the hygroscopic nature of **formamidine hydrochloride**, its implications, and the experimental protocols for its characterization. While specific quantitative hygroscopicity data for **formamidine hydrochloride** is not publicly available, this guide details the methodologies to obtain such data and presents illustrative examples.

## Physicochemical Properties of Formamidine Hydrochloride

**Formamidine hydrochloride** is a white to off-white crystalline solid.<sup>[1][5]</sup> A summary of its key physicochemical properties is presented in Table 1. Its high solubility in water and ethanol, coupled with its hygroscopic nature, necessitates stringent storage and handling conditions to prevent degradation and ensure reproducibility in experimental and manufacturing processes.<sup>[1][2][6]</sup>

Table 1: Physicochemical Properties of **Formamidine Hydrochloride**

| Property         | Value  | References |
|------------------|--|------------|
| Chemical Formula | CH <sub>5</sub> CIN <sub>2</sub>                                     | [1][7]     |
| Molecular Weight | 80.52 g/mol  | [1][7]     |
| Appearance       | White to grayish-white solid   | [1][5]     |
| Melting Point    | 84-87 °C   | [1][5]     |
| Boiling Point    | 46.3 °C at 760 mmHg  | [2][5]     |
| Solubility       | Soluble in ethanol, almost transparent in water.                     | [1][5][8]  |
| Hygroscopicity   | Sensitive to moisture, hygroscopic.                                  | [1][5][6]  |
| Storage          | Keep in a dark place, sealed in a dry, room temperature environment. | [1][3][5]  |

## The Implications of Hygroscopicity

The hygroscopic nature of **formamidine hydrochloride** has significant ramifications across its various applications, particularly in drug development and materials science.

### Implications in Drug Development

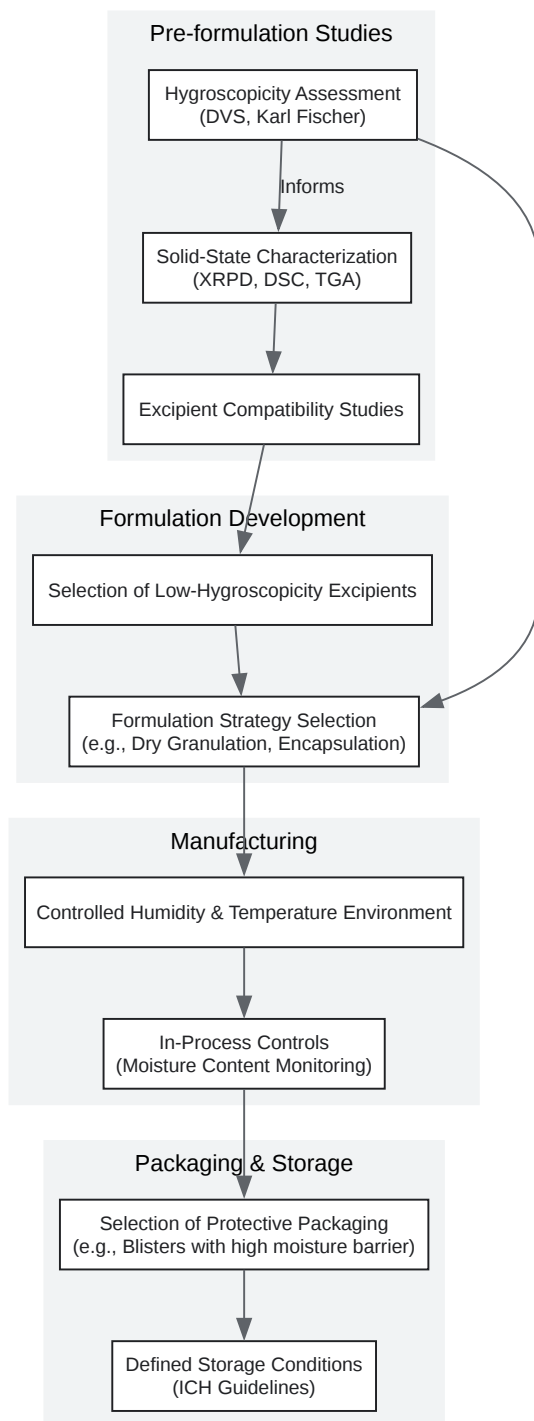
In the pharmaceutical industry, the hygroscopicity of an active pharmaceutical ingredient (API) like **formamidine hydrochloride** is a critical parameter that can affect:

- **Chemical Stability:** Absorbed moisture can act as a plasticizer, increasing molecular mobility and promoting degradation pathways such as hydrolysis. This can lead to a loss of potency and the formation of impurities.
- **Physical Stability:** Moisture uptake can induce solid-state transformations, such as changes in crystalline form (polymorphism) or conversion to a hydrate. These changes can alter the drug's solubility, dissolution rate, and bioavailability.

- **Manufacturing and Formulation:** The flowability, compressibility, and blending properties of a powder are highly sensitive to moisture content. Increased moisture can lead to caking, agglomeration, and poor tabletability, posing challenges during manufacturing.
- **Packaging and Storage:** Hygroscopic materials require controlled humidity environments for storage and specialized packaging to protect them from atmospheric moisture throughout their shelf life.

The workflow for handling a hygroscopic API like **formamidinium hydrochloride** in a pharmaceutical setting is illustrated in the diagram below.

## Workflow for Handling Hygroscopic API (e.g., Formamidinium Hydrochloride)

[Click to download full resolution via product page](#)

Caption: Workflow for handling a hygroscopic API.

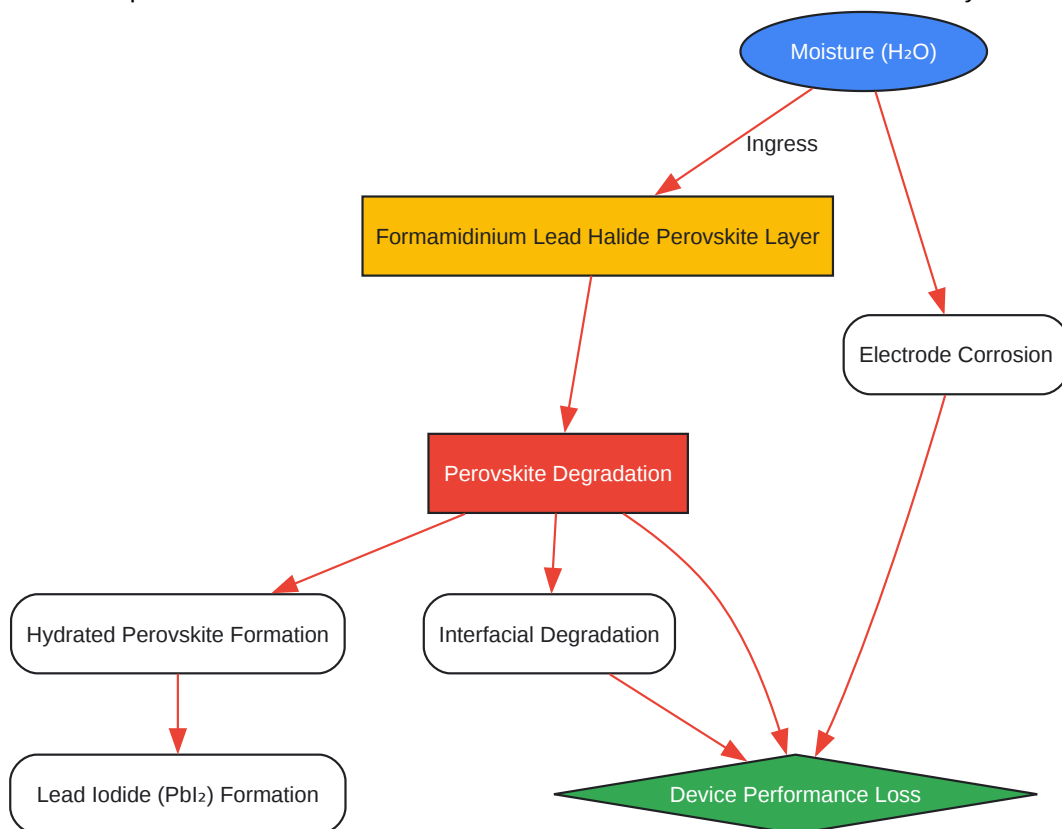
## Implications in Perovskite Solar Cells

**Formamidine hydrochloride** is a key component in the synthesis of formamidinium-based perovskite materials for high-efficiency solar cells.<sup>[1]</sup> The hygroscopic nature of **formamidine hydrochloride** and the resulting perovskite films is a major factor affecting the long-term stability and performance of these devices. Moisture ingress can lead to:

- **Degradation of the Perovskite Layer:** The perovskite crystal structure can be disrupted by water molecules, leading to the formation of hydrated perovskite phases and ultimately decomposition into lead iodide ( $\text{PbI}_2$ ). This degradation is a primary cause of decreased power conversion efficiency.
- **Interfacial Instability:** Moisture can accumulate at the interfaces between the perovskite layer and the charge transport layers, leading to delamination and poor charge extraction.
- **Corrosion of Electrodes:** The presence of water can facilitate the corrosion of the metal electrodes (e.g., silver or aluminum) used in the solar cell architecture.

The impact of moisture on the stability of perovskite solar cells containing formamidinium is depicted in the following diagram.

## Impact of Moisture on Formamidinium-Based Perovskite Solar Cell Stability



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Formamidinium hydrochloride | 6313-33-3 [chemicalbook.com]
- 2. Wholesale Wholesale Price Formamidinium Hydrochloride CAS 6313-33-3 Exporter and Supplier | Hongsi [hschemraw.com]
- 3. fishersci.co.uk [fishersci.co.uk]
- 4. fishersci.com [fishersci.com]
- 5. chembk.com [chembk.com]
- 6. Formamidinium hydrochloride, 98% 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 7. Methanimidamide, hydrochloride (1:1) | CH<sub>5</sub>CIN<sub>2</sub> | CID 10313058 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Formamidinium Hydrochloride | 6313-33-3 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- To cite this document: BenchChem. [The Hygroscopic Nature of Formamidinium Hydrochloride: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031339#hygroscopic-nature-of-formamidinium-hydrochloride-and-its-implications]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)